

Tranilast sodium hematological side effects leukopenia

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Compound Focus: Tranilast sodium

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Hematological Adverse Effects of Tranilast

The table below summarizes the key hematological adverse effects associated with tranilast, as reported in the literature.

Adverse Effect	Description & Clinical Context	Evidence Level / Source
Leukopenia	Reported as a potential adverse effect when tranilast is administered systemically [1] [2].	Drug safety profile / Regulatory documentation
Thrombocytopenia	Identified alongside leukopenia as a systemic hematologic toxicity [1] [2].	Drug safety profile / Regulatory documentation
Anemia	Noted to be caused by systemic administration; monitoring is advised [1] [3].	Drug safety profile / Prescribing information
Inhibition of Blood Formation	Described as a systemic effect of tranilast, leading to leukopenia, thrombocytopenia, and anemia [2].	Review article

Frequently Asked Questions for Researchers

Q1: What is the proposed mechanism behind tranilast-induced leukopenia? While the exact molecular mechanism is not fully elucidated, available evidence indicates that systemic administration of tranilast can **inhibit blood formation** (hematopoiesis), leading to leukopenia, thrombocytopenia, and anemia [1] [2]. This suggests the drug may have a suppressive effect on the bone marrow. It is also noted for inhibiting the release of various cytokines [2], which could indirectly influence the bone marrow microenvironment and hematopoietic cell proliferation.

Q2: What are the recommended monitoring protocols for hematological parameters in preclinical and clinical studies? Regular hematological monitoring is strongly recommended for subjects receiving tranilast [3].

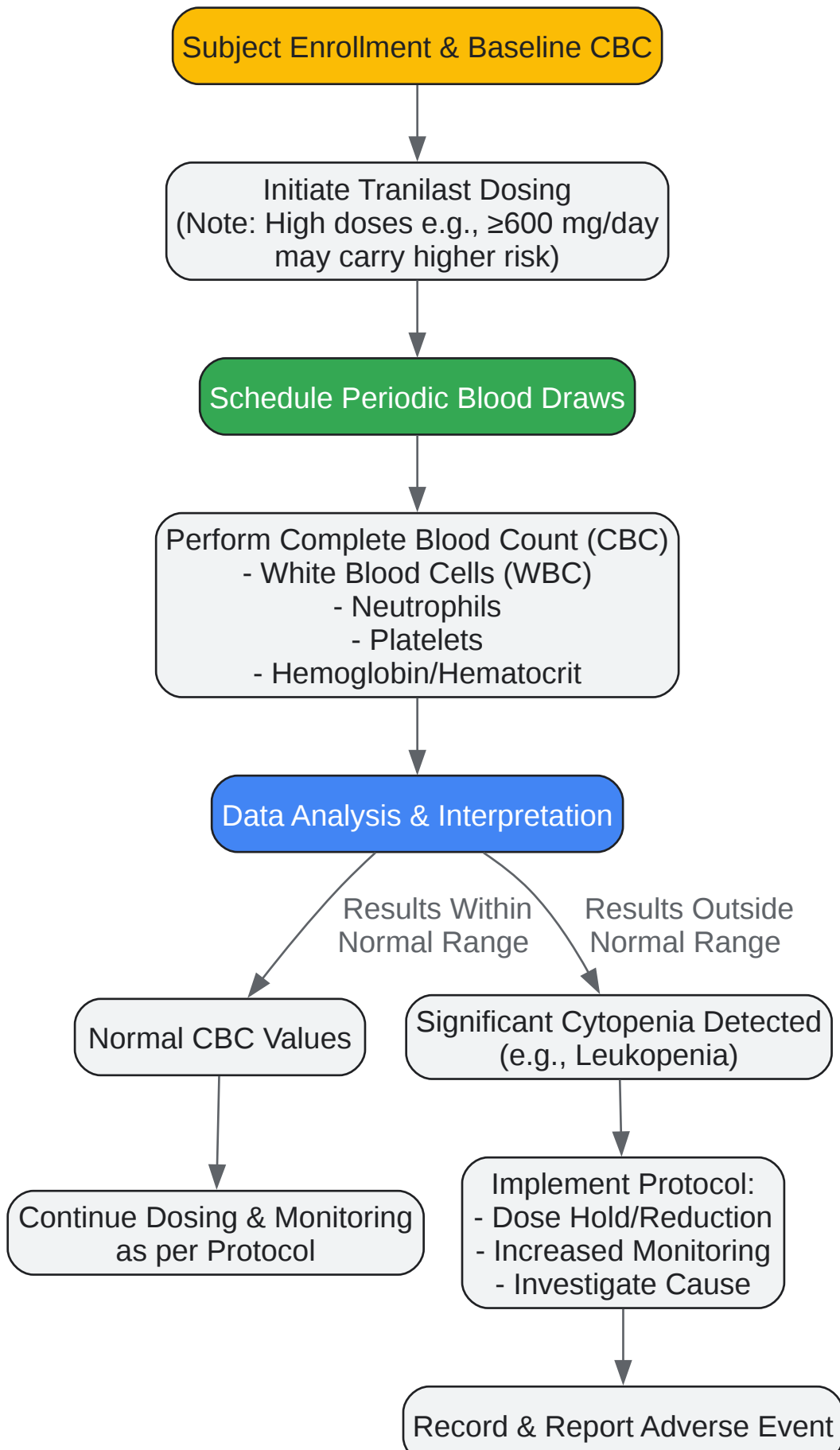
- **Clinical Context:** Standard practice involves periodic blood tests to check for abnormalities in white blood cell count, platelet count, and red blood cell indices [3].
- **Preclinical Research:** In animal studies, researchers should implement a schedule for regular blood collection and complete blood count (CBC) analysis. The frequency should be determined by the study duration and dosage, with increased vigilance during long-term administration or at higher doses (e.g., ≥ 600 mg/day in clinical trials) [1].

Q3: How should suspected tranilast-induced leukopenia be managed in a clinical trial setting? Management strategies should be based on the severity of the condition and align with standard clinical practices for drug-induced cytopenias.

- **Dosage Adjustment/Discontinuation:** The most critical step is to consider **discontinuing tranilast** or reducing the dosage upon observing a significant drop in white blood cell counts [1].
- **Reference Clinical Data:** Note that in a large clinical trial (PRESTO), a dose of 900 mg daily was used, and hematological adverse events were observed [1] [2]. This provides a reference for the dose-toxicity relationship.
- **Safety Profile:** Be aware that tranilast is generally considered to have a **favorable safety profile** with low incidence of severe side effects in many studies [4]. A recent 2025 study on muscular dystrophy patients with heart failure reported **no serious adverse events** linked to tranilast over a 144-week treatment period [5].

Experimental Workflow for Hematological Safety Assessment

For a comprehensive assessment of tranilast's hematological impact, you can adapt the following experimental workflow. This diagram outlines the key stages from subject enrollment to data analysis:



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